

Physical and chemical characteristics of Magnesium tert-butoxide

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Compound of Interest

Compound Name: Magnesium tert-butoxide

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Magnesium Tert-Butoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Magnesium tert-butoxide, an organometallic compound with the chemical formula $\text{Mg}(\text{OC}(\text{CH}_3)_3)_2$, is a versatile and highly reactive reagent with significant applications in organic synthesis and catalysis. Its utility as a strong, non-nucleophilic base makes it an invaluable tool in a wide array of chemical transformations, including deprotonation, alkylation, and polymerization reactions. This technical guide provides an in-depth overview of the physical and chemical characteristics of **magnesium tert-butoxide**, detailed experimental protocols for its synthesis, and a summary of its key applications.

Physical and Chemical Properties

Magnesium tert-butoxide is typically a white to off-white, solid powder or crystalline material. It is highly sensitive to moisture and air, reacting vigorously with water.^{[1][2][3]} Proper handling and storage under inert conditions are crucial to maintain its reactivity and ensure safety.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **magnesium tert-butoxide**. It is important to note that some physical properties, such as the melting and boiling

points, are not consistently reported in the literature, with some sources providing approximate values or indicating a lack of available data.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ MgO ₂	[2][4]
Molecular Weight	170.53 g/mol	[4]
CAS Number	32149-57-8	[2][4]
Appearance	White to light grey/off-white powder or crystalline solid	[1][2][3][4]
Melting Point	~90 °C (decomposes)	[2]
Boiling Point	Data not available	[5]
Density	~0.84 g/cm ³	[2]
Solubility	Soluble in ether, toluene, and hexane.[1][2][3] Reacts with water.[1]	[1][2][3]

Table 2: Structural and Spectroscopic Data

Property	Description	Source(s)
Crystal Structure	Often exists as a dimer or higher aggregate in the solid state, with magnesium atoms typically bridged by tert-butoxide ligands. In the presence of coordinating solvents like THF, it can form adducts such as $[\text{Mg}(\mu\text{-O}^t\text{Bu})_2(\text{THF})]_2$. ^[1]	[1]
^1H NMR	A characteristic singlet for the equivalent methyl protons of the tert-butyl group.	[6]
^{13}C NMR	Distinct resonances for the quaternary and methyl carbons of the tert-butoxide group.	[6]
FTIR (cm^{-1})	Characteristic C-O stretching vibration around 1100 cm^{-1} . The absence of a broad O-H stretching band (around $3200\text{-}3600\text{ cm}^{-1}$) confirms the absence of hydrolysis. Strong Mg-O bond vibrations are also present.	[7][8]
Mass Spectrometry	Exact Mass: 170.1157215 Da	[1]

Experimental Protocols

Synthesis of Magnesium Tert-Butoxide

Several methods for the synthesis of **magnesium tert-butoxide** have been reported. The choice of method often depends on the desired purity, scale, and available starting materials. Below are two common laboratory-scale protocols.

Protocol 1: From Magnesium and Tert-Butanol

This method involves the direct reaction of magnesium metal with tert-butanol. The reaction is often slow due to the low acidity of the tertiary alcohol and the passivating oxide layer on the magnesium surface, thus requiring an activator.

- Materials:
 - Magnesium turnings
 - Anhydrous tert-butanol
 - Anhydrous solvent (e.g., dry ether or tetrahydrofuran)
 - Iodine crystal (as an activator)
- Procedure:
 - In a flame-dried, three-necked flask equipped with a reflux condenser and a nitrogen inlet, add magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add anhydrous tert-butanol dissolved in the anhydrous solvent.
 - The reaction mixture is heated to reflux under a nitrogen atmosphere.
 - The reaction is monitored until the magnesium is consumed.
 - The resulting solution/suspension of **magnesium tert-butoxide** is used directly or the solvent is removed under reduced pressure to yield the solid product.

Protocol 2: Alkoxide Exchange (Transesterification)

This method involves the reaction of a simpler magnesium alkoxide, such as magnesium methoxide or ethoxide, with a tert-butyl ester, like tert-butyl acetate. This can be an effective route to high-purity **magnesium tert-butoxide**.^[1]

- Materials:
 - Magnesium methoxide or ethoxide
 - Tert-butyl acetate
 - Catalyst (e.g., a mixture of tetrabutyl titanate, dimethylsulfoxide, and iodine)[1]
 - Anhydrous toluene
- Procedure:
 - A solution of magnesium methoxide in methanol is prepared.
 - In a separate reaction vessel equipped with a distillation apparatus, tert-butyl acetate and the catalyst are added to anhydrous toluene.[9]
 - The magnesium methoxide solution is added dropwise to the heated tert-butyl acetate solution.[9]
 - The reaction is driven to completion by the continuous removal of the low-boiling methyl acetate byproduct via distillation.[1]
 - After the reaction is complete, the mixture is filtered, and the solid product is washed and dried under vacuum to yield high-purity **magnesium tert-butoxide**.[9]

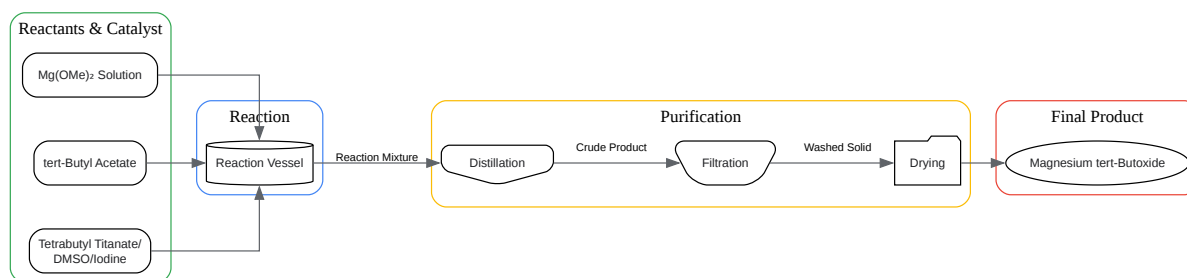
Purification

If required, **magnesium tert-butoxide** can be purified by sublimation under high vacuum.[10]

This method is effective at removing less volatile impurities.

Mandatory Visualizations

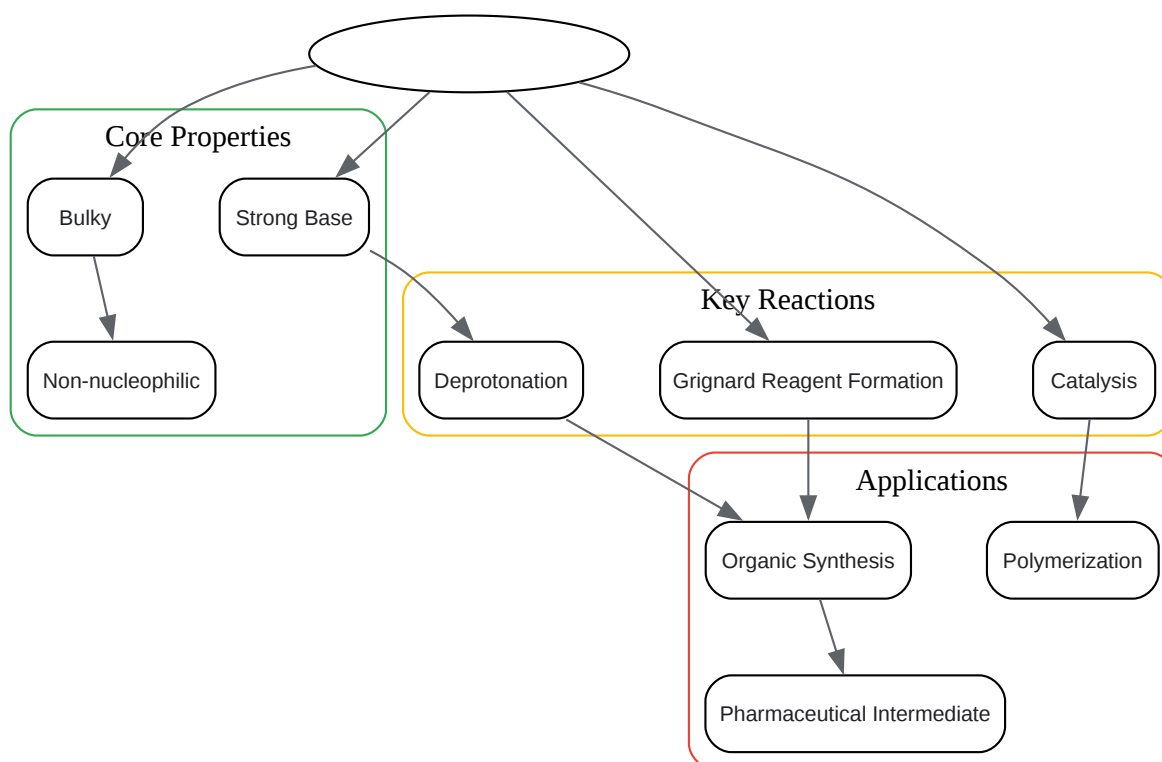
Experimental Workflow: Synthesis by Alkoxide Exchange



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Caption: Workflow for the synthesis of **magnesium tert-butoxide** via alkoxide exchange.

Logical Relationship: Reactivity of Magnesium Tert-Butoxide



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Caption: Key properties and reactivity of **magnesium tert-butoxide** leading to its applications.

Chemical Characteristics and Reactivity

Magnesium tert-butoxide is primarily utilized as a strong, sterically hindered, non-nucleophilic base.^[1] This combination of properties allows for high selectivity in various organic reactions.

Deprotonation Reactions

The primary role of **magnesium tert-butoxide** is the abstraction of protons from a variety of substrates, including ketones, esters, and other weakly acidic C-H, N-H, and O-H bonds. The bulky tert-butoxide groups often lead to the formation of the kinetic enolate, providing regioselectivity in subsequent reactions.

Catalysis

Magnesium tert-butoxide serves as an effective catalyst in several types of reactions:

- Polymerization: It is used as an initiator for the ring-opening polymerization of lactides and other cyclic esters to produce polyesters.^{[11][12][13][14][15]}
- Condensation Reactions: While less common than alkali metal alkoxides, **magnesium tert-butoxide** can be employed in aldol-type condensation reactions.^{[16][17][18]}

Grignard Reagent Formation

It is a key reagent in the synthesis of Grignard reagents (organomagnesium compounds) through the reaction with alkyl or aryl halides.^{[1][2]} These reagents are fundamental for the formation of carbon-carbon bonds in organic chemistry.

Safety and Handling

Magnesium tert-butoxide is a flammable solid that is highly reactive with water and moisture. It should be handled in a well-ventilated area, preferably in a glovebox or under an inert atmosphere (e.g., nitrogen or argon).^[2] Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times. In case of fire, use a dry chemical powder, sand, or carbon dioxide; do not use water. Store in a tightly sealed container in a cool, dry, and well-ventilated place away from sources of ignition and incompatible materials such as oxidizing agents.^[2]

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References

- 1. Magnesium tert-butoxide | 32149-57-8 | Benchchem [benchchem.com]
- 2. chembk.com [chembk.com]
- 3. CAS 32149-57-8: Magnesium tert-butoxide | CymitQuimica [cymitquimica.com]

- 4. chemimpex.com [chemimpex.com]
- 5. fishersci.com [fishersci.com]
- 6. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Page loading... [guidechem.com]
- 10. vant.kipt.kharkov.ua [vant.kipt.kharkov.ua]
- 11. Simple magnesium alkoxides: synthesis, molecular structure, and catalytic behaviour in the ring-opening polymerization of lactide and macrolactones and in the copolymerization of maleic anhydride and propylene oxide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Collection - Preparation, Characterization, and Catalytic Studies of Magnesium Phenoxides: Highly Active Initiators for Ring-Opening Polymerization of L-Lactide - Organometallics - Figshare [figshare.com]
- 14. Ring-opening polymerization of rac-lactide catalyzed by magnesium and zinc complexes supported by an NNO ligand - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 15. Different mechanisms at different temperatures for the ring-opening polymerization of lactide catalyzed by binuclear magnesium and zinc alkoxides - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 16. Thieme E-Books & E-Journals [thieme-connect.de]
- 17. A DFT study on the aldol condensation reaction on MgO in the process of ethanol to 1,3-butadiene: understanding the structure–activity relationship - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 18. magritek.com [magritek.com]
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